

In-Depth Technical Guide: Safety and Handling Precautions for 4,5-Diaminopyrimidine

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Compound of Interest

Compound Name: 4,5-Diaminopyrimidine

Cat. No.: B145471

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4,5-diaminopyrimidine** (CAS No. 13754-19-3), a versatile intermediate used in the synthesis of various pharmaceuticals, including antiviral and anticancer agents.^[1] Adherence to the following precautions is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

4,5-Diaminopyrimidine is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^{[2][3][4][5]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[3][4][5]}
- H319: Causes serious eye irritation.^{[3][4][5]}
- H335: May cause respiratory irritation.^{[2][3][4]}

Precautionary Statements:

A thorough understanding and implementation of precautionary statements are essential for safe handling. Key statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- P264: Wash skin thoroughly after handling.[3][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4,5-diaminopyrimidine** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₆ N ₄	[1][5][6][7][8]
Molecular Weight	110.12 g/mol	[1][5][6][7][8]
Appearance	White to gray to brown crystalline powder	[1]
Melting Point	201 - 207 °C (lit.)	[1][6][7][9]
Boiling Point	229 °C / 32 mmHg (lit.)	[1][6][7][9]
Purity	≥ 95%	[6][7][8][10]

Toxicological Information

Currently, detailed toxicological studies defining specific signaling pathways for the irritant effects of **4,5-diaminopyrimidine** are not readily available in the public domain. The primary toxicological concerns are localized irritation to the skin, eyes, and respiratory system upon direct contact.

Experimental Protocols: Safe Handling Workflow

The following detailed workflow should be followed to ensure the safe handling of **4,5-diaminopyrimidine** in a laboratory setting.

Preparation and Engineering Controls

- Ventilation: All handling of **4,5-diaminopyrimidine** powder should be conducted in a properly functioning chemical fume hood to avoid inhalation of dust.[\[2\]](#)[\[3\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory.

PPE	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.	[2] [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.	[3] [10]
Skin and Body Protection	Lab coat and appropriate protective clothing to prevent skin exposure.	[3] [11]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used if exposure limits are exceeded or if irritation is experienced.	[10] [11]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Avoid the formation of dust.[\[2\]](#)[\[3\]](#) Do not eat, drink, or smoke when using this product.[\[3\]](#)

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[2][3][11]} Store locked up.^{[2][3]} **4,5-Diaminopyrimidine** is air-sensitive and should be stored under an inert atmosphere.^[2]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.^{[2][3]} Ensure adequate ventilation.^{[2][3]} Use personal protective equipment as required.^{[2][3][11]} Avoid dust formation.^{[2][3]}
- Containment and Cleanup: Sweep up and shovel the spilled material into a suitable, closed container for disposal.^{[2][3][11]} Do not let the product enter drains.^[3]

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference(s)
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	[2][3]
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[2][3]
Ingestion	Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	[2][3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][11]

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)[\[3\]](#)

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions, but is air-sensitive.[\[2\]](#)
- Conditions to Avoid: Incompatible products, excess heat, and exposure to air.[\[2\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)[\[11\]](#)
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides.
[\[2\]](#)

Mandatory Visualizations

Safe Handling Workflow for 4,5-Diaminopyrimidine



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